

Essential Safety and Operational Guide for Handling ALX 40-4C Trifluoroacetate

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Compound of Interest

Compound Name: ALX 40-4C Trifluoroacetate

Cat. No.: B1574883

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This guide provides immediate, essential safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **ALX 40-4C Trifluoroacetate**. The following procedures are designed to ensure the safe handling, storage, and disposal of this potent CXCR4 antagonist.

Hazard Identification and Safety Recommendations

While a specific Safety Data Sheet (SDS) for **ALX 40-4C Trifluoroacetate** is not publicly available, the primary hazards are associated with the trifluoroacetate (TFA) component, which is derived from trifluoroacetic acid, a strong and corrosive acid.^{[1][2]} Due to its potent biological activity as a CXCR4 antagonist, ALX 40-4C should be handled as a potentially hazardous compound.^[3]

Key Safety Data Summary

The following table summarizes known properties and conservative safety recommendations.

Parameter	Value/Recommendation	Source/Rationale
Chemical Identity	ALX 40-4C Trifluoroacetate	Small peptide inhibitor of the chemokine receptor CXCR4.[3]
CAS Number	143413-49-4	[3]
Molecular Formula	C ₅₈ H ₁₁₄ F ₃ N ₃₇ O ₁₂	[4][5]
Molecular Weight	1578.76 g/mol	[4][6]
Physical Form	Lyophilized powder	[3][6]
Known Biological Activity	Potent CXCR4 antagonist, inhibits SDF-1 binding.	[3][7]
Primary Hazards	Corrosive, Irritant	Based on the trifluoroacetate component.[2][8]
Routes of Entry	Inhalation, ingestion, skin/eye contact	[2][8]
Storage	Store lyophilized at -20°C.	To ensure maximum stability. [3][6]

Operational Plan: Step-by-Step Handling Procedures

All handling of **ALX 40-4C Trifluoroacetate**, especially in its powdered form, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[8]

1. Personal Protective Equipment (PPE)

A conservative approach to PPE is mandatory. The following must be worn at all times:

- **Eye Protection:** Chemical safety goggles meeting ANSI Z87.1 standards are required. A face shield should be worn when handling larger quantities.[1]
- **Hand Protection:** Nitrile gloves are required. Double-gloving is recommended, especially when handling the pure compound or concentrated solutions. Change gloves immediately if

contaminated.[3][8]

- Body Protection: A lab coat must be worn and fully buttoned.[8] Ensure long pants and closed-toe shoes are worn in the laboratory.[9]

2. Preparation and Weighing

- Equilibrate Vial: Before opening, allow the vial of lyophilized ALX 40-4C to warm to room temperature for at least 15-20 minutes to prevent condensation.[6]
- Weighing: Conduct all weighing of the solid compound within a chemical fume hood to avoid the creation and inhalation of dust.[3]
- Resealing: Immediately and securely reseal the vial after weighing.[3]

3. Dissolution

- Solvent Addition: Slowly add the appropriate sterile solvent (e.g., sterile water, DMSO) to the vial containing the pre-weighed compound as determined by your experimental protocol.[3][6]
- Agitation: Gently agitate the vial to dissolve the compound. Sonication may be used to aid dissolution if necessary.[6][10]

4. Emergency Procedures

- Eye Contact: Immediately flush eyes with an eyewash for at least 15 minutes.[8]
- Skin Contact: Wash the affected area thoroughly with plenty of water. Use a safety shower if necessary.[8]
- Inhalation: Move to fresh air immediately.[11]
- Spills:
 - Small Spills (Powder): DO NOT sweep. Gently cover with a damp paper towel to avoid generating dust. Wearing appropriate PPE, carefully wipe up the material and place it in a sealed, labeled waste container.[3]

- Large Spills: Evacuate the area and alert your laboratory supervisor and institutional safety office immediately.[\[3\]](#)

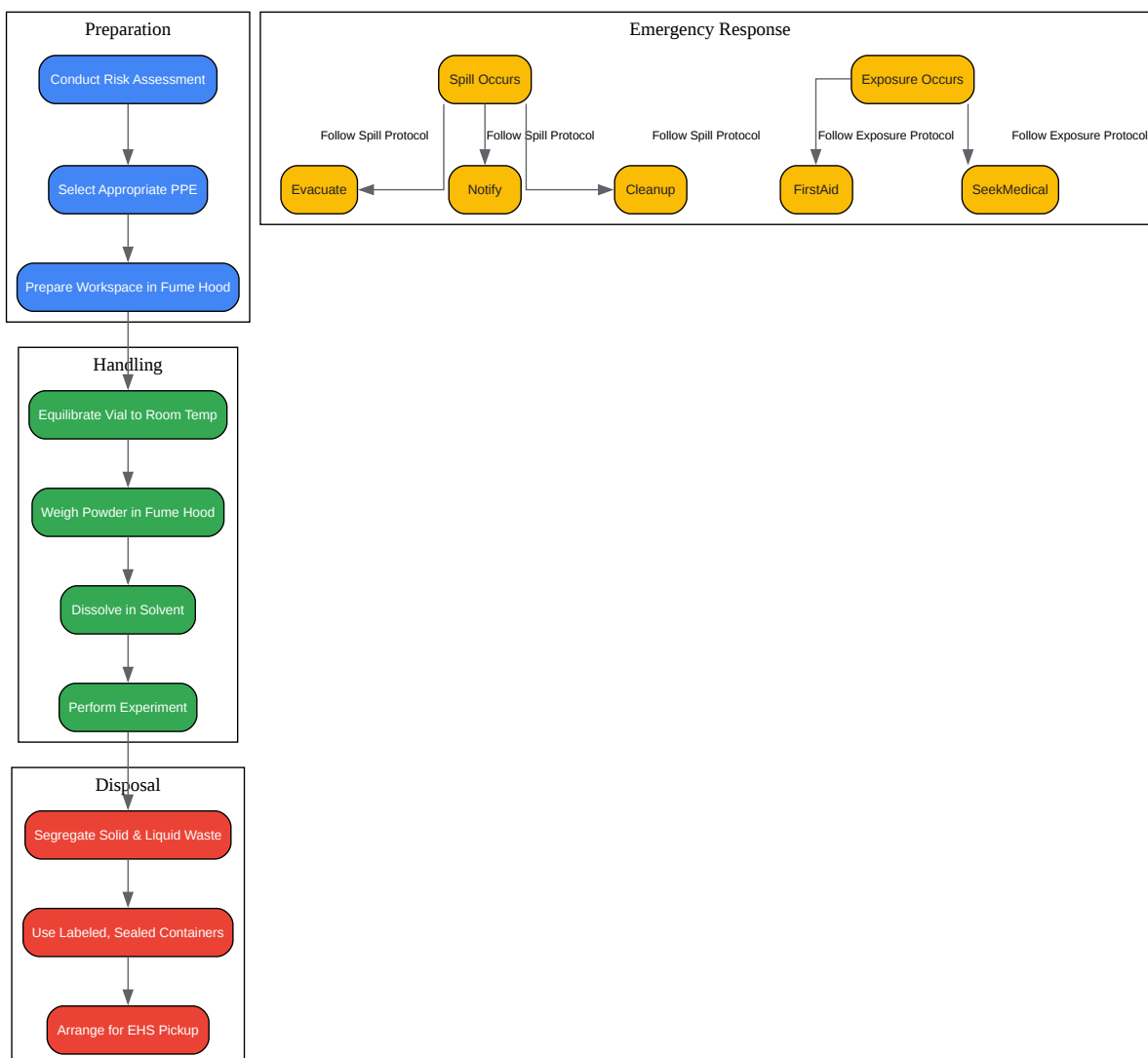
Disposal Plan

All waste materials contaminated with ALX 40-4C must be treated as hazardous chemical waste.[\[3\]](#) Under no circumstances should it be disposed of down the sink or in regular trash.[\[12\]](#)

- Solid Waste: Collect unused powder, contaminated PPE (gloves, disposable lab coats), weigh boats, and pipette tips in a designated, clearly labeled hazardous waste container.[\[3\]](#)[\[12\]](#)
- Liquid Waste: Collect all unused solutions containing ALX 40-4C in a designated, sealed, and clearly labeled hazardous liquid waste container.[\[3\]](#) Do not pour down the drain.[\[3\]](#)
- Empty Containers: Empty vials that held ALX 40-4C should be managed as hazardous waste.[\[12\]](#)

Always consult with your institution's Environmental Health and Safety (EHS) department for specific disposal guidance and follow all local, state, and federal regulations.[\[3\]](#)[\[12\]](#)

Workflow for Safe Handling of ALX 40-4C Trifluoroacetate



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Caption: Workflow for the safe handling of **ALX 40-4C Trifluoroacetate**.

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